

Molecular weight and formula of 1,3-Bis(4-pyridyl)propane

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Compound of Interest

Compound Name: 1,3-Bis(4-pyridyl)propane

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Technical Guide: 1,3-Bis(4-pyridyl)propane

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data on **1,3-Bis(4-pyridyl)propane**, a versatile bidentate ligand used extensively in the fields of coordination chemistry, crystal engineering, and materials science. Its linear and flexible nature makes it a valuable building block for the synthesis of metal-organic frameworks (MOFs) and coordination polymers.

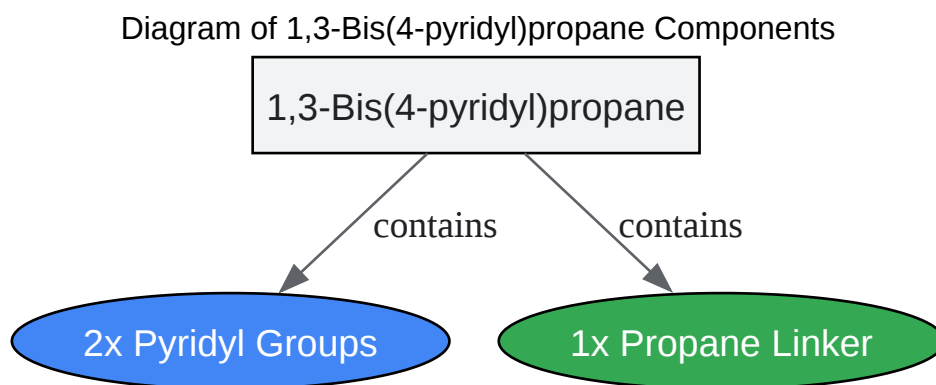
Molecular and Physical Properties

The fundamental properties of **1,3-Bis(4-pyridyl)propane** are summarized below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value	References
Chemical Formula	C ₁₃ H ₁₄ N ₂	[1][2][3][4][5]
Molecular Weight	198.26 g/mol	[1][2][6][7]
Synonyms	4,4'-Trimethylenedipyridine, 1,3-Di(4-pyridyl)propane	[1][6]
CAS Number	17252-51-6	[1][2][6]

Structural Composition

The structure of **1,3-Bis(4-pyridyl)propane** consists of two pyridyl rings linked by a central propane chain. This arrangement allows for the formation of coordination complexes and extended networks. The logical relationship between these components is illustrated in the diagram below.



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Caption: Structural components of **1,3-Bis(4-pyridyl)propane**.

This document is intended for technical reference. For detailed experimental protocols involving **1,3-Bis(4-pyridyl)propane**, direct consultation of peer-reviewed literature in the relevant application area is recommended.

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